

diSulfo-Cy3 Alkyne: A Technical Guide to Water Solubility

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B12279279*

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This in-depth technical guide explores the water solubility of **diSulfo-Cy3 alkyne**, a fluorescent dye integral to bioconjugation and cellular imaging. This document provides quantitative solubility data, detailed experimental methodologies for solubility determination, and a structural illustration of the factors influencing its aqueous solubility.

Core Concepts: The Impact of Sulfonation on Solubility

Cyanine dyes, in their unmodified state, are often characterized by limited aqueous solubility, which can necessitate the use of organic co-solvents like DMSO or DMF in labeling reactions.

[1] The **diSulfo-Cy3 alkyne** overcomes this limitation through the incorporation of two sulfonate ($-\text{SO}_3^-$) groups into its chemical structure. These highly polar, negatively charged moieties significantly enhance the hydrophilicity of the molecule, rendering it highly water-soluble.[2][3][4] This increased solubility not only simplifies aqueous-based bioconjugation protocols by eliminating the need for organic solvents but also reduces the propensity of the dye to aggregate in aqueous buffers, a common issue with non-sulfonated cyanine dyes.[2][5]

Quantitative Solubility Data

While many suppliers describe **diSulfo-Cy3 alkyne** as readily soluble in water, specific quantitative data can be limited. However, data for the closely related sulfo-Cy3 fluorophore

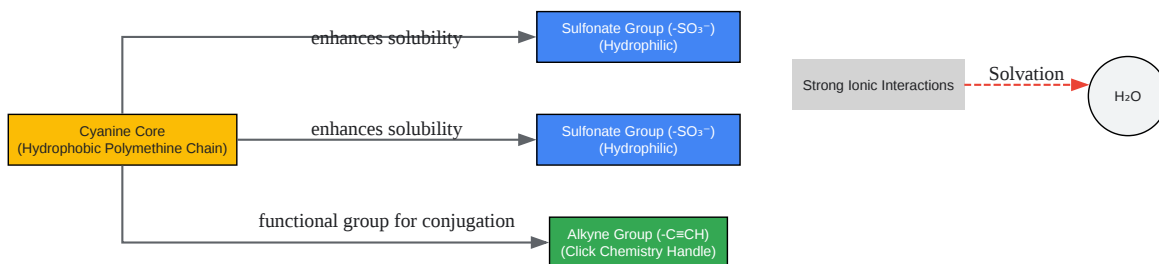
provides a strong reference point for its solubility limit in an aqueous environment.

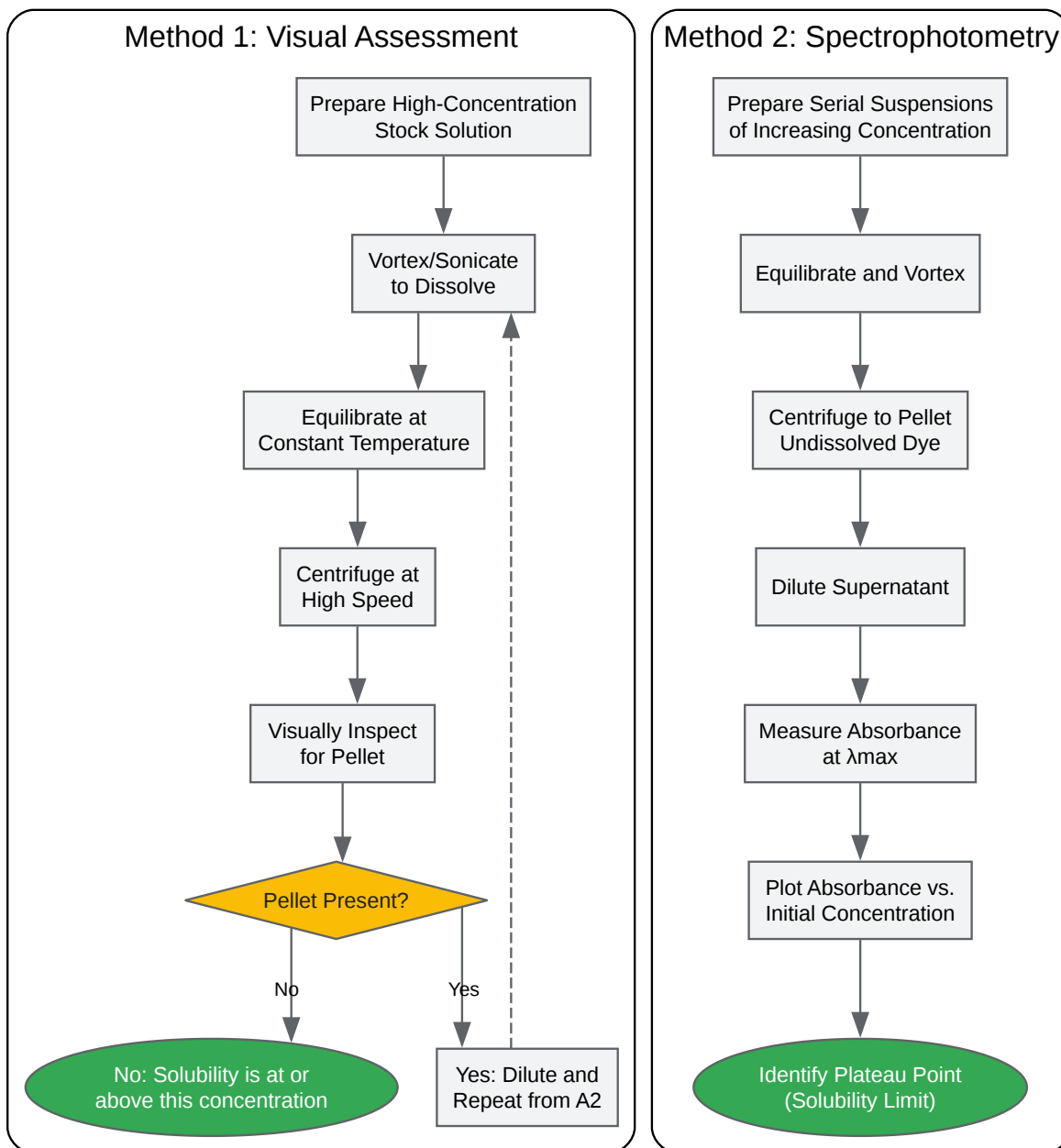
Compound	Solvent	Solubility	Molar Concentration (approx.)	Source
Sulfo-Cy3	Water	25 mg/mL	39.63 mM	[2]
diSulfo-Cy3 alkyne	Water	Qualitatively described as "Good solubility" or "Water"	Not specified	[3][6][7]
diSulfo-Cy3 alkyne	DMSO, DMF	Qualitatively described as soluble	Not specified	[3][6]

Note: The molar concentration for Sulfo-Cy3 was calculated based on a molecular weight of approximately 630.91 g/mol . The molecular weight of **diSulfo-Cy3 alkyne** is approximately 675.8 g/mol .

The Chemical Basis of diSulfo-Cy3 Alkyne's Water Solubility

The following diagram illustrates the key functional groups of **diSulfo-Cy3 alkyne** and their contribution to its high water solubility.





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